

Essential Guide to the Proper Disposal of HEI3090

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Compound of Interest

Compound Name: HEI3090

Cat. No.: B15612586

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This document provides comprehensive, step-by-step guidance for the safe handling and disposal of **HEI3090**, a P2X7R activator used in research. Adherence to these procedures is critical for ensuring laboratory safety and environmental protection. This guide is intended for researchers, scientists, and drug development professionals.

Physicochemical Properties and Storage

Proper storage is the first step in safe chemical management. Below are the key physicochemical properties and recommended storage conditions for **HEI3090**.

Table 1: Physicochemical Properties of **HEI3090**

Property	Value
Molecular Formula	C ₁₈ H ₁₅ Cl ₃ N ₄ O ₃
Molecular Weight	441.70 g/mol
Appearance	White to off-white solid powder
CAS Number	2377167-56-9
Solubility	DMSO: ~50 mg/mL (~113.20 mM)

Table 2: Recommended Storage Conditions for **HEI3090**

Form	Storage Temperature	Duration
Powder	-20°C	3 years
4°C	2 years	
In Solvent	-80°C	6 months
-20°C	1 month	

Personal Protective Equipment (PPE) and Handling

Before handling **HEI3090**, ensure that all appropriate personal protective equipment is worn.

- **Gloves:** Chemical-resistant gloves (e.g., butyl rubber) are required. Given that Dimethyl Sulfoxide (DMSO) is a common solvent for **HEI3090** and can facilitate skin absorption of other chemicals, selecting the right gloves is crucial.[\[1\]](#)
- **Eye Protection:** Wear tightly fitting safety goggles or a face shield.[\[2\]](#)
- **Lab Coat:** A lab coat must be worn to protect from skin contact.
- **Ventilation:** Handle **HEI3090** in a well-ventilated area or a chemical fume hood to avoid inhalation of dust or aerosols.[\[2\]](#)

Step-by-Step Disposal Procedure for HEI3090 Waste

The following procedure outlines the safe disposal of **HEI3090** waste, including pure compound, contaminated materials, and solutions. As **HEI3090** is a chlorinated organic compound, it must be treated as hazardous waste.

Step 1: Segregation of Waste

- All waste contaminated with **HEI3090** must be segregated from general laboratory waste.
- Keep halogenated solvent wastes separate from non-halogenated solvent wastes.[\[3\]](#) This is important as disposal methods and costs can differ.
- Aqueous waste should be collected separately from organic solvent waste.[\[3\]](#)

Step 2: Waste Collection and Containerization

- Use a designated, leak-proof, and clearly labeled hazardous waste container.[4][5] The container must be compatible with the chemical waste (e.g., do not store acids in metal containers).[4]
- The label must include the words "Hazardous Waste," the full chemical name "**HEI3090**," and any other components in the waste stream (e.g., DMSO, corn oil).[6] Do not use abbreviations.[5]
- Keep the waste container closed at all times, except when adding waste.[3][5]
- Do not fill containers to more than 90% capacity to avoid spills.[4]
- Store the waste container in a designated, well-ventilated secondary containment area away from incompatible materials.[5]

Step 3: Disposal of **HEI3090** Solutions (e.g., in DMSO)

- Solutions of **HEI3090** in DMSO should be collected as hazardous chemical waste.
- Due to DMSO's ability to penetrate the skin, extra caution must be taken.[1][7] These solutions can carry **HEI3090** and other dissolved toxic substances into the body.[1][7]
- This combustible material may be burned in a chemical incinerator equipped with an afterburner and scrubber.[7]

Step 4: Managing Spills

In the event of a spill, follow these procedures:

- Evacuate and Secure: Evacuate non-essential personnel from the area.[2] Remove all sources of ignition.[2]
- Containment: For small spills, absorb the material with inert, non-combustible absorbent materials (e.g., sand, vermiculite).[2]

- Collection: Carefully collect the absorbed material and place it into a designated hazardous waste container.[2]
- Decontamination: Clean the spill area with soap and water.[2] All cleaning materials must also be disposed of as hazardous waste.
- Personal Contamination:
 - Skin Contact: Immediately wash the affected area with soap and plenty of water.[2]
 - Eye Contact: Rinse eyes with water for at least 15 minutes.[2]
 - Seek medical attention if necessary.

Step 5: Disposal of Empty Containers

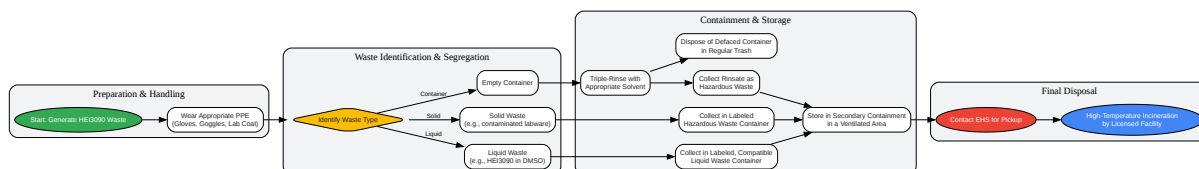
- Empty containers that held **HEI3090** must be triple-rinsed with a suitable solvent (e.g., acetone or ethanol).[5][8]
- The rinsate must be collected and disposed of as hazardous waste.[5][8]
- After triple-rinsing, deface the original label, and the container may be disposed of as regular trash or recycled, depending on institutional policies.[8]

Step 6: Final Disposal

- Arrange for the collection of the hazardous waste by your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company.[4][8]
- High-temperature incineration is a common and effective method for the disposal of chlorinated organic residues.[9]

HEI3090 Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **HEI3090** waste.



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Caption: Workflow for the safe disposal of **HEI3090** waste.

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